

Application Note: Mass Spectrometry Characterization of Synthetic Isoleucyl-Serine

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Compound of Interest

Compound Name: **Ile-Ser**

Cat. No.: **B1588292**

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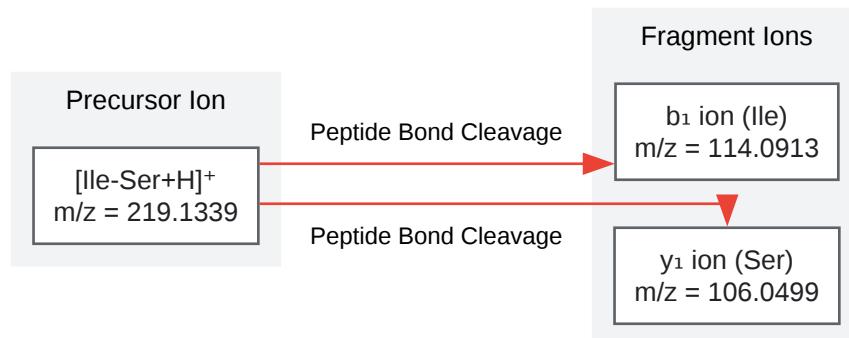
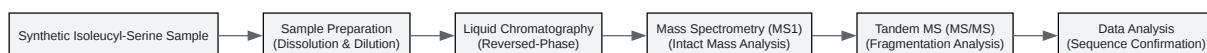
For Researchers, Scientists, and Drug Development Professionals

Introduction

This application note provides a comprehensive guide to the characterization of synthetic Isoleucyl-Serine (**Ile-Ser**) using mass spectrometry. Isoleucyl-Serine is a dipeptide composed of the amino acids Isoleucine and Serine. As with many synthetic peptides, rigorous characterization is essential to confirm its identity, purity, and structural integrity, which are critical parameters in research and drug development. Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), is a powerful analytical technique for the definitive identification and quantification of such peptides. This document outlines the experimental protocols for sample preparation, LC-MS analysis, and tandem mass spectrometry (MS/MS) for the structural elucidation of Isoleucyl-Serine.

Experimental Workflow

The overall workflow for the characterization of synthetic Isoleucyl-Serine involves sample preparation, followed by liquid chromatography for separation, and subsequent analysis by mass spectrometry for detection and structural confirmation.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com